

Technical Guide: Characterization and Application of 2-Benzyloxy-5-nitrobenzenethiol

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Compound of Interest

Compound Name: 2-Benzyloxy-5-nitrobenzenethiol

CAS No.: 887353-11-9

Cat. No.: B016461

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Executive Summary & Compound Identity

2-Benzyloxy-5-nitrobenzenethiol is a functionalized aryl thiol featuring a nitro group (electron-withdrawing) at the 5-position and a benzyloxy group (sterically demanding, electron-donating protecting group) at the 2-position.

Unlike simple thiols (e.g., thiophenol) or para-substituted analogs (e.g., 4-nitrobenzenethiol), this compound offers a unique balance of lipophilicity and steric protection around the thiol moiety. It is primarily used as an intermediate for synthesizing benzothiazoles or as a "masked" form of 2-hydroxy-5-nitrobenzenethiol.

Key Chemical Properties

Property	Data
CAS Number	887353-11-9
Formula	C ₁₃ H ₁₁ NO ₃ S
Molecular Weight	261.29 g/mol
Appearance	Yellow Solid
Melting Point	81–84 °C (Experimental)
Predicted Boiling Point	~432 °C
Solubility	Soluble in DCM, CHCl ₃ , DMSO; Insoluble in Water

Elemental Analysis & Validation Standards

For researchers synthesizing or purchasing this compound, Elemental Analysis (EA) is the primary method for establishing purity and confirming the absence of solvent inclusion or oxidation (disulfide formation).

Reference Standard Data (Theoretical)

The following table establishes the Acceptance Criteria for the compound. Experimental values should fall within ±0.4% of these theoretical targets to be considered analytically pure.

Element	Theoretical Mass %	Acceptance Range (±0.4%)	Diagnostic Interpretation
Carbon (C)	59.76%	59.36 – 60.16%	Low C often indicates inorganic salt contamination.
Hydrogen (H)	4.24%	3.84 – 4.64%	High H may indicate solvent retention (e.g., water, ethanol).
Nitrogen (N)	5.36%	4.96 – 5.76%	Deviations suggest incomplete nitration or precursor contamination.
Sulfur (S)	12.27%	11.87 – 12.67%	Critical: Low S often indicates oxidation to sulfinic/sulfonic acids.
Oxygen (O)	18.37%	Not typically measured directly	Calculated by difference.

Comparative Analysis: Common Impurities

If your experimental data deviates, consider these common impurity profiles:

- Disulfide Impurity (Dimer): The %C will remain similar, but the melting point will often broaden or shift.
- Residual Benzyl Bromide: If synthesized via benzylation, excess benzyl bromide will significantly raise %C and lower %N and %S.

Comparative Performance Guide

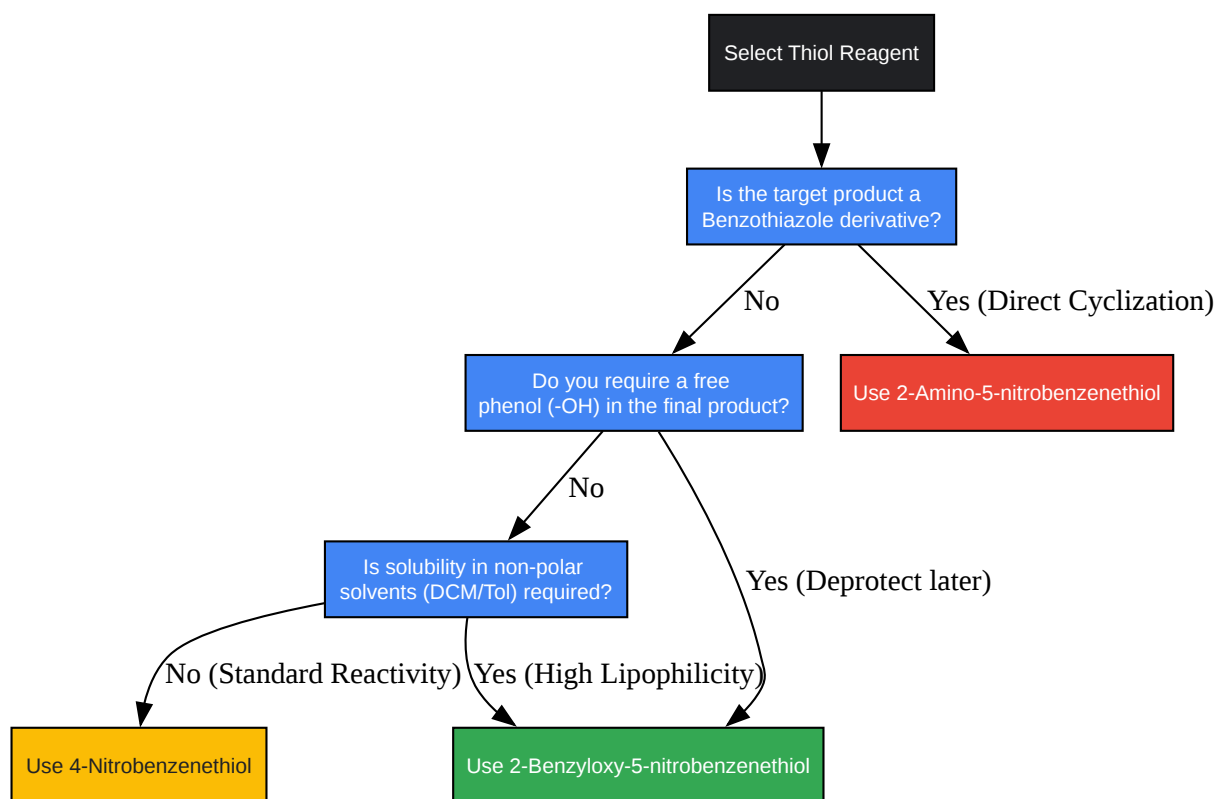
This section objectively compares **2-Benzyloxy-5-nitrobenzenethiol** against its two closest functional alternatives: 4-Nitrobenzenethiol (standard nucleophile) and 2-Amino-5-nitrobenzenethiol (benzothiazole precursor).

Performance Matrix

Feature	2-Benzyloxy-5-nitrobenzenethiol	4-Nitrobenzenethiol	2-Amino-5-nitrobenzenethiol
Nucleophilicity	Moderate (Sterically hindered by ortho-benzyloxy)	High (Unencumbered thiol)	High (Amine effect)
Oxidation Stability	High (Steric bulk retards disulfide formation)	Low (Rapidly forms disulfide in air)	Moderate
Solubility (Organic)	Excellent (Lipophilic benzyl group)	Good	Poor (Polar/Zwitterionic character)
Primary Application	Controlled functionalization; Protected intermediate	Rapid S-arylation; Nucleophilic substitution	Benzothiazole synthesis

Decision Logic for Reagent Selection

Use the following diagram to determine if **2-Benzyloxy-5-nitrobenzenethiol** is the correct reagent for your pathway.



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Caption: Decision tree for selecting nitro-thiol reagents based on solubility, downstream deprotection needs, and cyclization potential.

Experimental Protocols

These protocols are designed to be self-validating. The "Checkpoint" steps ensure the user confirms success before proceeding.

Protocol A: Handling & Stability Check

The 2-benzyloxy group adds mass, making the compound a solid (MP 81-84°C), which is easier to handle than liquid thiols. However, oxidation is still a risk.

- Visual Inspection: Ensure the solid is bright yellow. A darkening to orange/brown suggests oxidation to the disulfide or decomposition.
- Solubility Test: Dissolve 10 mg in 1 mL of Dichloromethane (DCM).
 - Result: Solution should be clear and yellow.
 - Failure Mode: Turbidity indicates disulfide formation (less soluble) or inorganic salts.
- TLC Analysis:
 - Mobile Phase: Hexanes:Ethyl Acetate (4:1).
 - Visualization: UV (254 nm). The nitro group quenches fluorescence; the benzyl group absorbs strongly.
 - Checkpoint: The thiol should run slightly lower (more polar) than the disulfide impurity.

Protocol B: General Nucleophilic Substitution (S-Arylation)

This protocol uses the compound to introduce the 2-benzyloxy-5-nitrophenylthio moiety onto an electrophile (e.g., benzyl bromide or an activated heteroaryl chloride).

Reagents:

- **2-Benzyloxy-5-nitrobenzenethiol** (1.0 equiv)
- Electrophile (1.1 equiv)
- Base: Potassium Carbonate (K_2CO_3 , 1.5 equiv)
- Solvent: DMF (Dimethylformamide) or Acetone

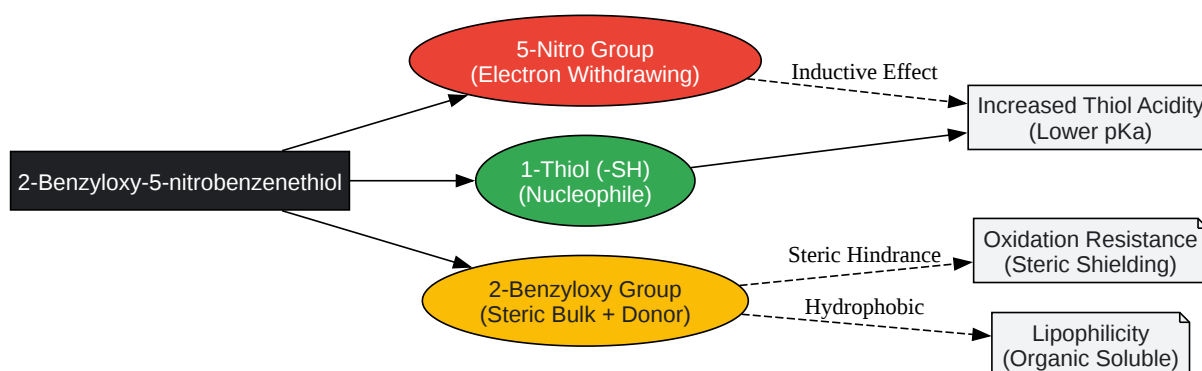
Step-by-Step:

- Dissolution: Dissolve the thiol (1.0 equiv) in DMF (0.2 M concentration) under an inert atmosphere (N_2 or Ar).

- Why: Oxygen promotes disulfide dimerization, reducing yield.
- Deprotonation: Add K_2CO_3 (1.5 equiv). Stir for 15 minutes at Room Temperature (RT).
 - Observation: The yellow color typically intensifies as the thiolate anion is formed.
- Addition: Add the electrophile slowly.
- Monitoring: Stir at RT. Monitor via TLC (see Protocol A).
 - Validation: The starting thiol spot should disappear.
- Workup: Pour into ice water. The product (thioether) usually precipitates due to the hydrophobic benzyloxy group. Filter and wash with water.
- Characterization (Expected):
 - 1H NMR ($CDCl_3$): Look for the benzyloxy $-CH_2-$ singlet around δ 5.2 ppm. The aromatic region will show a characteristic pattern for the 1,2,5-trisubstituted ring.

Structural & Reactivity Visualization

The following diagram illustrates the steric environment and electronic effects that dictate the reactivity of this compound compared to its alternatives.



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Caption: Structural analysis showing how the 5-nitro group enhances acidity while the 2-benzyloxy group provides steric protection and solubility.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 23207436, **2-Benzyloxy-5-nitrobenzenethiol**. PubChem. Available at: [\[Link\]](#)
- Hu, T. M., & Ho, S. C. (2011). Similarity and dissimilarity of thiols as anti-nitrosative agents in the nitric oxide-superoxide system. *Biochemical and Biophysical Research Communications*, 404(3), 785-789. (Contextual comparison of thiol reactivity). Available at: [\[Link\]](#)
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